

Sodium paraperiodate CAS number 13940-38-0 properties

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Compound of Interest

Compound Name: Sodium paraperiodate

Cat. No.: B1313021

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An In-depth Technical Guide to **Sodium Paraperiodate** (CAS 13940-38-0) for Researchers, Scientists, and Drug Development Professionals.

Introduction

Sodium paraperiodate (CAS No. 13940-38-0), with the chemical formula $\text{Na}_3\text{H}_2\text{IO}_6$, is the trisodium salt of periodic acid.[1][2] It is a powerful and selective oxidizing agent widely utilized in organic chemistry and biochemistry.[3][4] Unlike its counterpart, sodium metaperiodate (NaIO_4), **sodium paraperiodate** is the more hydrated form and is particularly useful in specific applications where its solubility characteristics and milder reactivity are advantageous.[5] This guide provides a comprehensive overview of its properties, applications, and experimental protocols relevant to professionals in research and drug development.

Physicochemical and Safety Data

Sodium paraperiodate is a white, crystalline, light-sensitive solid.[3][4][6] As a strong oxidizer, it may intensify fire and should be stored away from combustible materials.[7][8] It is also classified as a skin and eye irritant.[7] Proper safety precautions, including the use of personal protective equipment, are mandatory when handling this compound.[7]

Table 1: Physicochemical Properties of Sodium Paraperiodate

Property	Value	Reference(s)
CAS Number	13940-38-0	[4]
Molecular Formula	Na ₃ H ₂ IO ₆	[6][9]
Molecular Weight	293.89 g/mol	[3][4][9]
Appearance	White crystalline powder/solid	[4]
Melting Point	>300 °C (decomposes)	[4]
Density	3.86 g/cm ³	[3]
Solubility	Very slightly soluble in water; Soluble in concentrated NaOH solutions	[3][6]
Synonyms	Trisodium paraperiodate, Sodium hydrogen periodate, Periodic acid trisodium salt	[3][6]

Table 2: Hazard and Safety Information

Hazard Statement	GHS Classification	Precautionary Measures	Reference(s)
May intensify fire; oxidizer	Oxidizing solids (Category 2/3)	P210: Keep away from heat/sparks/open flames. P220: Keep away from clothing/combustible materials.	[7][8]
Causes skin irritation	Skin Irritation (Category 2)	P280: Wear protective gloves/eye protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[7]
Causes serious eye irritation	Eye Irritation (Category 2A)	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]

Core Applications in Research and Development

The utility of **sodium paraperiodate** stems from its ability to selectively cleave carbon-carbon bonds between vicinal diols (hydroxyl groups on adjacent carbons). This reaction, known as the Malaprade oxidation, is fundamental to its various applications.[5][10]

Carbohydrate and Polysaccharide Chemistry

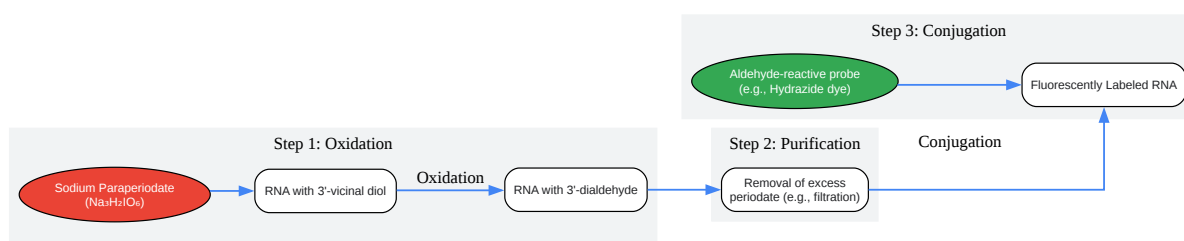
Sodium paraperiodate is instrumental in the structural elucidation of polysaccharides.[11][12] By cleaving the bonds within sugar rings that contain vicinal diols, it generates two aldehyde groups.[6] This process is key for:

- Structural Analysis: Historically used to determine the structure of complex carbohydrates.
[10][11]
- Modification of Polysaccharides: It is used to create dialdehyde cellulose (DAC), a versatile biopolymer precursor for advanced materials like hydrogels, films, and nanoparticles for drug delivery.[9][10][13]

Biochemistry and Bioconjugation

The selective nature of periodate oxidation makes it an invaluable tool in modifying biological macromolecules.

- Glycoprotein Modification: It selectively oxidizes carbohydrate moieties (glycans) on glycoproteins, creating aldehyde groups that can be used for labeling or conjugation without altering the protein backbone.[10]
- RNA Labeling: The ribose sugar at the 3'-terminus of an RNA molecule contains a vicinal diol, making it a specific target for oxidation by **sodium paraperiodate**. The resulting aldehyde is then used to attach fluorescent dyes, biotin, or other reporter molecules, facilitating the study of RNA structure and function.[1][10][14]



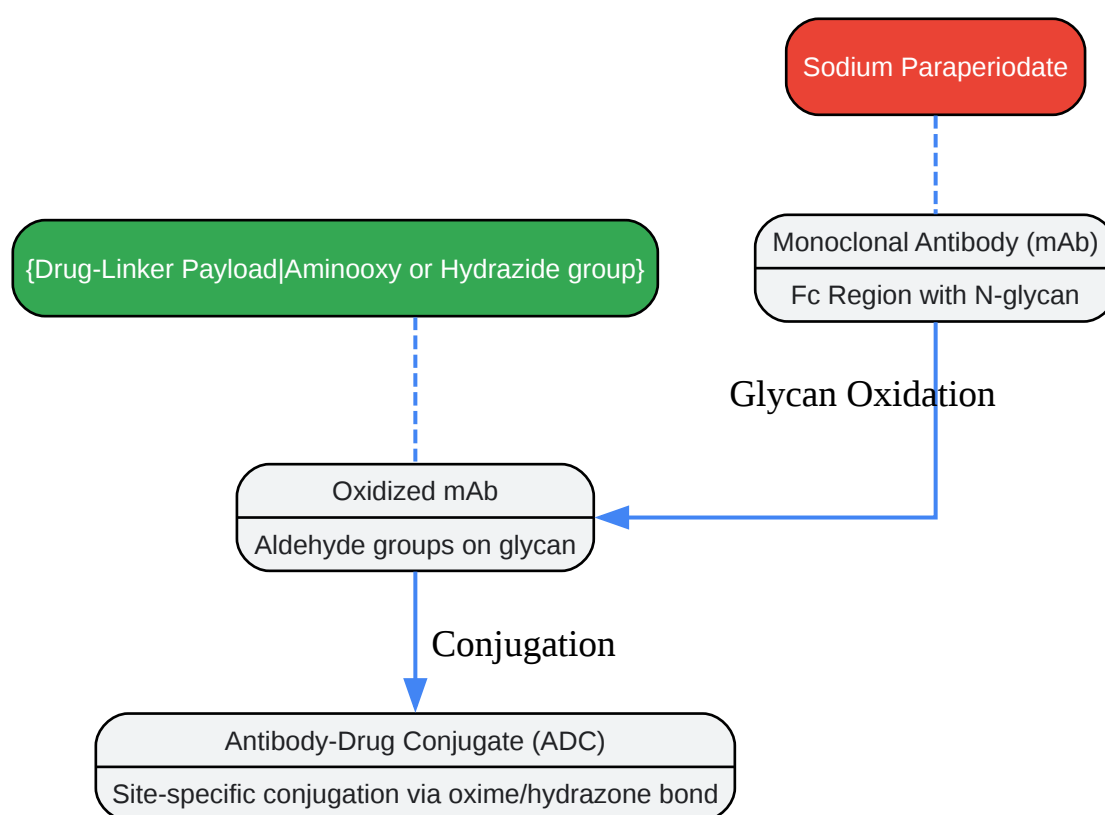
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Workflow for 3'-end labeling of RNA.

Drug Development and Therapeutics

In the field of drug development, particularly for biologics, **sodium paraperiodate** facilitates the creation of site-specific conjugates.

- Antibody-Drug Conjugates (ADCs): A leading application is the development of ADCs.^[15] The N-linked glycans on the Fc region of monoclonal antibodies can be oxidized to generate aldehyde handles. These aldehydes provide specific sites for the covalent attachment of cytotoxic drug-linker payloads, resulting in a homogeneous ADC with a defined drug-to-antibody ratio (DAR).^{[15][16]} This site-specific conjugation method is superior to traditional methods that result in heterogeneous mixtures.



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Site-specific ADC synthesis via glycan oxidation.

Experimental Protocols and Methodologies

Detailed and reproducible protocols are critical for research success. Below are methodologies for key applications of **sodium paraperiodate**.

Protocol: Synthesis of Dialdehyde Cellulose (DAC)

This protocol describes the periodate oxidation of microcrystalline cellulose to produce DAC.^[9]
^[17]

- **Suspension:** Suspend microcrystalline cellulose in an aqueous solution of **sodium paraperiodate**. A typical molar ratio is 1.25 moles of oxidant per mole of anhydroglucose units in the cellulose.^[9]
- **Reaction:** Stir the suspension in the dark at a controlled temperature (e.g., 35-50 °C) for a defined period (e.g., 4-24 hours). The reaction time influences the degree of oxidation.^[7]^[9]
^[17]
- **Quenching:** Stop the reaction by adding a quenching agent like ethylene glycol to consume excess periodate.
- **Purification:** Separate the resulting dialdehyde cellulose product by centrifugation or filtration.
- **Washing:** Wash the product thoroughly with deionized water to remove the iodate byproduct and any unreacted reagents.
- **Analysis:** Determine the aldehyde content using methods such as oxime titration to quantify the degree of oxidation.^[9]^[12]

Protocol: 3'-End Labeling of RNA

This protocol provides a framework for the fluorescent labeling of RNA.^[14]^[18]

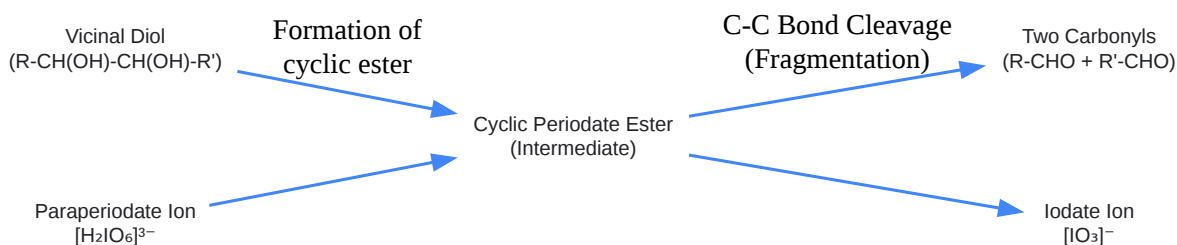
- **Oxidation Reaction:**
 - In a microcentrifuge tube, combine the purified RNA sample (e.g., 1-20 µM final concentration) with a freshly prepared solution of sodium periodate (e.g., 1-10 mM final concentration) in a suitable buffer (e.g., potassium hydrogen phosphate, pH 6.0).^[8]^[18]
 - Incubate the reaction in the dark at room temperature for 30-60 minutes.^[18]
- **Purification:**

- Remove the excess sodium periodate immediately following incubation. This is a critical step to stop the reaction. Centrifugal filtration (using a filter with an appropriate molecular weight cut-off) is an effective method that avoids potentially disruptive ethanol precipitation.[\[14\]](#)
- Conjugation Reaction:
 - To the purified, oxidized RNA, add an aldehyde-reactive fluorescent probe (e.g., a cyanine hydrazide or fluorescein-5-thiosemicarbazide) at a concentration of ~1-2 mM.
 - For reductive amination, a reducing agent such as sodium cyanoborohydride (NaBH_3CN) can be added to stabilize the bond formed.[\[18\]](#)
 - Incubate the mixture in the dark at room temperature for at least 2 hours.[\[18\]](#)
- Final Purification: Purify the labeled RNA from the excess probe using centrifugal filtration, HPLC, or gel electrophoresis.

Mechanism: The Malaprade Reaction

The oxidative cleavage of vicinal diols by periodate proceeds through a cyclic periodate ester intermediate. This mechanism ensures high specificity for the 1,2-diol functionality.[\[2\]\[5\]](#)

- Ester Formation: The hydroxyl groups of the diol attack the electrophilic iodine atom of the periodate ion.
- Cyclization: A five-membered cyclic diester of iodine(VII) is formed.
- Fragmentation: This cyclic intermediate undergoes a concerted fragmentation, breaking the carbon-carbon bond of the original diol and reducing the iodine from I(VII) to I(V) (iodate). The products are two carbonyl compounds (aldehydes or ketones).[\[5\]](#)



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Mechanism of the Malaprade reaction.

Conclusion

Sodium paraperiodate (CAS 13940-38-0) is a versatile and specific oxidizing agent with significant applications in modern chemical and biological sciences. For researchers and professionals in drug development, its ability to mediate site-specific modifications of polysaccharides, glycoproteins, and RNA provides a powerful tool for creating advanced biomaterials, diagnostic probes, and next-generation therapeutics like antibody-drug conjugates. A thorough understanding of its properties, reaction mechanisms, and experimental protocols is essential for leveraging its full potential in the laboratory.

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References

- 1. Specific labeling of RNA [biosyn.com]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. SODIUM PARAPERIODATE | 13940-38-0 [chemicalbook.com]
- 4. Sodium (para)periodate | CAS#: 13940-38-0 | Iofina [iofina.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. SODIUM PARAPERIODATE CAS#: 13940-38-0 [m.chemicalbook.com]

- 7. US4082743A - Process for the production of dialdehyde cellulose from cellulose - Google Patents [patents.google.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. mdpi.com [mdpi.com]
- 10. Sodium paraperiodate | 13940-38-0 | Benchchem [benchchem.com]
- 11. chemijournal.com [chemijournal.com]
- 12. research.chalmers.se [research.chalmers.se]
- 13. (PDF) Synthesis and characterization of dialdehyde cellulose nanofibers from O. sativa husks (2019) | Edwin S. Madivoli | 47 Citations [scispace.com]
- 14. Protocol for efficient fluorescence 3' end-labeling of native noncoding RNA domains - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Glycan Oxidation-based Antibody-Drug Conjugate (ADC) Development - CD BioGlyco [bioglyco.com]
- 16. Methods to Design and Synthesize Antibody-Drug Conjugates (ADCs) - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Tailoring Dialdehyde Bacterial Cellulose Synthesis for Versatile Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Ethylenediamine derivatives efficiently react with oxidized RNA 3' ends providing access to mono and dually labelled RNA probes for enzymatic assays and in vivo translation - PMC [pmc.ncbi.nlm.nih.gov]
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